

Comprehensive Safety and Handling Guide for Hydroxysafflor Yellow A

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Hydroxysafflor Yellow A*

Cat. No.: *B15566685*

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides essential safety and logistical information for the handling of **Hydroxysafflor Yellow A** (HSYA), a natural pigment with significant pharmacological activities. Adherence to these procedures is critical for minimizing risk and ensuring a safe laboratory environment.

Essential Safety Information

Hydroxysafflor Yellow A is a yellow amorphous powder.^{[1][2]} While it has shown a high safety profile in some in vivo studies, it is classified with specific hazards that necessitate careful handling and the use of appropriate personal protective equipment (PPE).^[3]

Hazard Identification and Precautionary Measures

Hazard Statement	Precautionary Statement
H317: May cause an allergic skin reaction.	P280: Wear protective gloves/protective clothing/eye protection/face protection.
H319: Causes serious eye irritation.	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P261: Avoid breathing dust/fume/gas/mist/vapors/spray.	
P272: Contaminated work clothing should not be allowed out of the workplace.	
P302+P352: IF ON SKIN: Wash with plenty of water.	
P333+P313: If skin irritation or rash occurs: Get medical advice/attention.	
P362+P364: Take off contaminated clothing and wash it before reuse.	
P501: Dispose of contents/container in accordance with local/regional/national/international regulations.	

Physical and Chemical Properties

Understanding the physical and chemical properties of HSYA is crucial for its proper handling and storage.

Property	Value
Molecular Formula	C ₂₇ H ₃₂ O ₁₆
Appearance	Yellow amorphous powder[1][2]
Solubility	Highly soluble in water, DMSO, pyridine, methanol, and ethanol.[1][4] Hardly dissolves in lipophilic solvents like ethyl-acetate, ether, benzene, and chloroform.[1][2]
Stability	Unstable and degrades under high temperature, alkaline conditions, and illumination.[1][2]
Storage Temperature	Recommended storage at -20°C.[5] Another source suggests storage at or below -15°C.[6]

Toxicity Summary

Subchronic toxicity studies in rats have provided some insights into the potential effects of HSYA.

Study Type	Dosage	Observed Effects
Subchronic Toxicity (Rats)	60 mg/kg and 180 mg/kg (90-day daily IP injection)	Prolonged blood coagulation time without affecting the normal coagulation process.[7][8] No animal deaths from hemorrhaging were observed.[7][8]
180 mg/kg (90-day daily IP injection)	Slight nephrotoxicity, including round tubular figures and breaking-off of the tubular epithelium.[7][8] Increased liver index without obvious pathological changes in liver histology.[7][8]	

Operational and Disposal Plans

A clear, step-by-step approach to handling and disposing of HSYA is essential for laboratory safety and regulatory compliance.

Experimental Workflow for Handling Hydroxysafflor Yellow A

The following diagram outlines the standard procedure for working with HSYA in a laboratory setting.

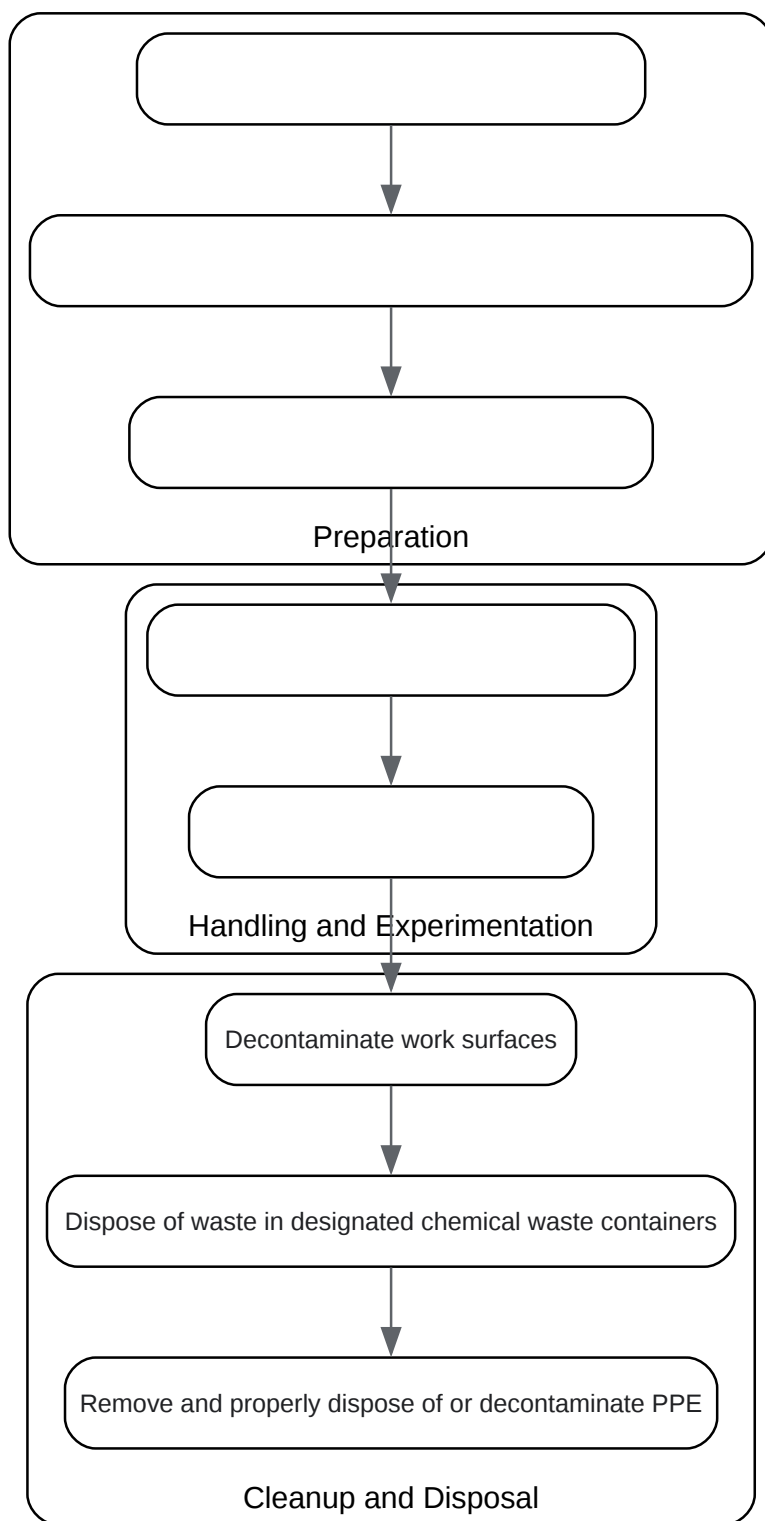


Figure 1: Experimental Workflow for Handling HSYA

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Figure 1: Experimental Workflow for Handling HSYA

Emergency Response Plan: Exposure to Hydroxysafflor Yellow A

In the event of an accidental exposure, immediate and appropriate action is crucial.

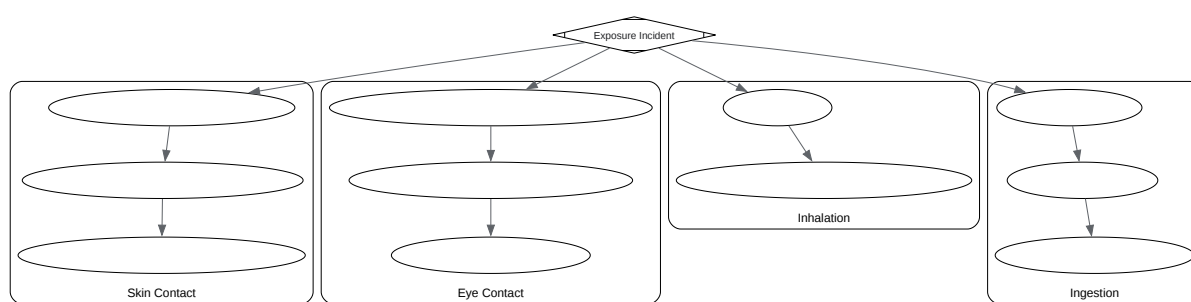


Figure 2: Emergency Response for HSYA Exposure

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Figure 2: Emergency Response for HSYA Exposure

Disposal Plan

All waste materials contaminated with **Hydroxysafflor Yellow A** should be treated as hazardous chemical waste.

- Solid Waste:
 - Collect any unused HSYA powder and contaminated disposable items (e.g., weigh boats, gloves, wipes) in a clearly labeled, sealed container for chemical waste.

- Liquid Waste:
 - Solutions containing HSYA should be collected in a designated, labeled container for hazardous liquid waste.
 - Do not dispose of HSYA solutions down the drain.
- Final Disposal:
 - All chemical waste must be disposed of through the institution's designated hazardous waste management program, following all local, state, and federal regulations. If you are unsure about the correct procedure, consult your institution's Environmental Health and Safety (EHS) department.[9]

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- To cite this document: BenchChem. [Comprehensive Safety and Handling Guide for Hydroxysafflor Yellow A]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15566685/docs#comprehensive-safety-and-handling-guide-for-hydroxysafflor-yellow-a\]](https://www.benchchem.com/product/b15566685/docs#comprehensive-safety-and-handling-guide-for-hydroxysafflor-yellow-a)

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